

Essential Safety and Logistical Information for Handling Cyclohexanecarbohydrazide

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Compound of Interest

Compound Name: Cyclohexanecarbohydrazide

Cat. No.: B1361583

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Cyclohexanecarbohydrazide**. Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Chemical Identifier:

- Name: **Cyclohexanecarbohydrazide**
- CAS Number: 38941-47-8
- Molecular Formula: $C_7H_{14}N_2O$
- Molecular Weight: 142.20 g/mol [\[1\]](#)

Hazard Identification and GHS Classification

Cyclohexanecarbohydrazide is classified as a hazardous substance. The primary hazards identified are:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Irritation (Category 1/2): Causes serious eye damage or irritation.[\[1\]](#)

- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[\[1\]](#)

GHS Pictograms:

Danger

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The following table summarizes the required PPE for handling **Cyclohexanecarbohydrazide**.

Body Part	Required PPE	Material/Standard	Specification
Hands	Chemical-resistant gloves	Nitrile or Neoprene	Inspected before each use and changed immediately upon contamination.
Eyes/Face	Safety goggles and face shield	ANSI Z87.1 compliant	Goggles must be worn at all times. A face shield is required when there is a risk of splashes or aerosol generation.
Body	Laboratory coat	Flame-resistant	Must be fully buttoned with sleeves rolled down.
Respiratory	NIOSH-approved respirator	N95 or higher	Required when working outside of a certified chemical fume hood or when aerosols may be generated.

Operational Plan: Step-by-Step Handling Procedure

All handling of **Cyclohexanecarbohydrazide** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary equipment and reagents before starting.
 - Don the required PPE as detailed in the table above.
 - Have an emergency spill kit readily accessible.

- Handling:
 - Handle **Cyclohexanecarbohydrazide** as a solid to minimize dust generation.
 - If weighing the compound, do so within the fume hood on a tared weigh boat.
 - When preparing solutions, add the solid slowly to the solvent to avoid splashing.
 - Keep containers of **Cyclohexanecarbohydrazide** tightly closed when not in use.
- Post-Handling:
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Remove PPE in the correct order to avoid self-contamination (gloves first, then face shield/goggles, then lab coat).
 - Wash hands thoroughly with soap and water after removing gloves.



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Caption: A workflow diagram illustrating the key steps for safely handling **Cyclohexanecarbohydrazide**.

Emergency Procedures and First Aid

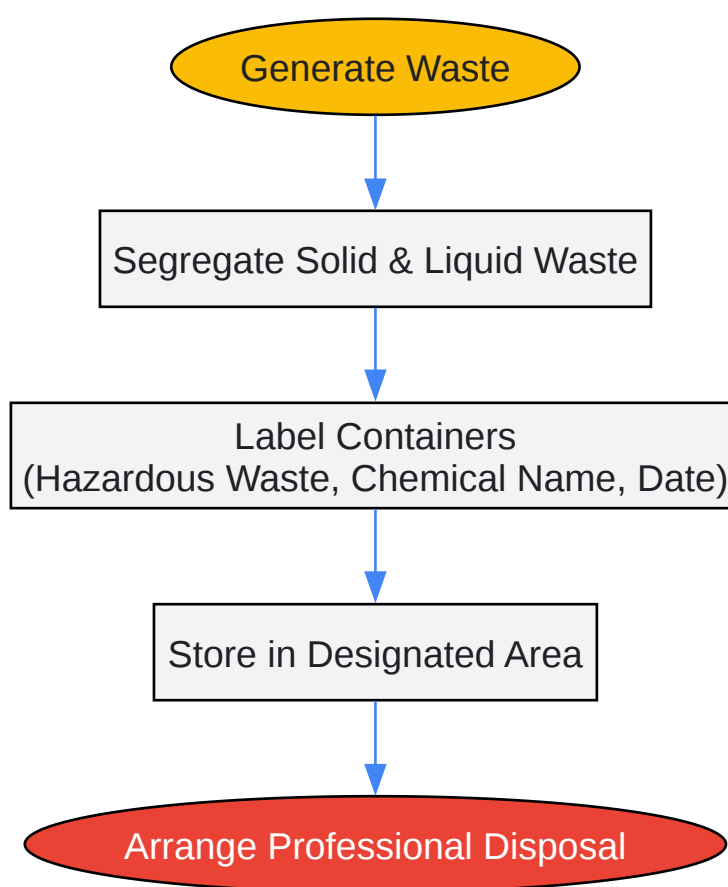
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **Cyclohexanecarbohydrazide** must be treated as hazardous waste.

- Waste Segregation:
 - Collect all solid waste (e.g., contaminated gloves, weigh boats, paper towels) in a dedicated, clearly labeled hazardous waste container.
 - Collect all liquid waste (e.g., unused solutions) in a separate, clearly labeled hazardous waste container.
- Labeling:
 - All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**Cyclohexanecarbohydrazide**".
 - Include the date the waste was first added to the container.
- Storage:

- Store waste containers in a designated, secure area away from incompatible materials.
- Ensure containers are tightly sealed.
- Disposal:
 - Arrange for the disposal of hazardous waste through a licensed and certified chemical waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.



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References

- 1. Cyclohexanecarbohydrazide | C₇H₁₄N₂O | CID 240039 - PubChem [pubchem.ncbi.nlm.nih.gov]
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